

A Spectroscopic and Synthetic Comparison: N-Phthaloylglycine and Its Precursors

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Compound of Interest

Compound Name: *N-Phthaloylglycine*

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For Researchers, Scientists, and Drug Development Professionals: A Detailed Analysis of **N-Phthaloylglycine**, Phthalic Anhydride, and Glycine

This guide provides a comprehensive spectroscopic comparison of **N-Phthaloylglycine** with its precursors, Phthalic Anhydride and Glycine. Detailed experimental protocols for the synthesis of **N-Phthaloylglycine** are included, alongside a summary of its known biological activities. All quantitative data is presented in clear, tabular formats for ease of comparison, and key processes are visualized using diagrams generated with Graphviz.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **N-Phthaloylglycine**, Phthalic Anhydride, and Glycine, providing a basis for their identification and characterization.

Table 1: ^1H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm and Multiplicity	Assignment
N-Phthaloylglycine	DMSO-d ₆	13.3 (s, 1H), 7.9 (m, 4H), 4.4 (s, 2H)	-COOH, Ar-H, -CH ₂ -
Phthalic Anhydride	DMSO-d ₆	8.03 (s, 2H), 7.58 (m, 2H), 7.27 (m, 2H)[1]	Ar-H
Glycine	D ₂ O	3.4 (s, 2H)[2]	α -CH ₂

Table 2: ¹³C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm	Assignment
N-Phthaloylglycine	DMSO-d ₆	169.5, 167.4, 135.2, 131.9, 123.8, 39.8	-COOH, -C=O (imide), Ar-C, Ar-CH, Ar-CH, -CH ₂ -
Phthalic Anhydride	CDCl ₃	162.5, 136.2, 129.5, 125.0	-C=O, Ar-C, Ar-CH, Ar-CH
Glycine	D ₂ O	176.5, 43.5	-COO ⁻ , α -CH ₂

Table 3: Key IR Absorption Bands (cm⁻¹)

Compound	Functional Group	Characteristic Absorption Bands (cm ⁻¹)
N-Phthaloylglycine	O-H (acid), C=O (imide), C=O (acid), C-N	3178 (broad), 1777, 1725, 1398[3]
Phthalic Anhydride	C=O (anhydride), C-O-C	1858, 1782, 1255
Glycine	N-H (stretch), C=O (carboxylate), C-N	3441-2794, 1489, 1043[4]

Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion (M ⁺)	Key Fragment Ions
N-Phthaloylglycine	205	160, 133, 104, 76
Phthalic Anhydride	148	104, 76, 50
Glycine	75	30, 29, 28

Experimental Protocols

Synthesis of N-Phthaloylglycine

This protocol outlines a straightforward method for the synthesis of **N-Phthaloylglycine** from Phthalic Anhydride and Glycine via thermal condensation.[\[4\]](#)

Materials:

- Phthalic Anhydride (6 g)
- Glycine (3 g)

Procedure:

- Place 6 g of Phthalic Anhydride and 3 g of Glycine into a large boiling tube.
- Heat the mixture in a heating mantle or sand bath to a temperature of 150-190°C.
- Maintain this temperature for 15-20 minutes, allowing the mixture to fuse and react. The mixture will turn molten and then solidify.
- Allow the reaction mixture to cool to room temperature.
- Recrystallize the solid product from hot water to purify the **N-Phthaloylglycine**.
- Collect the crystals by filtration and dry them in a desiccator.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectra are recorded on a 400 MHz or 500 MHz spectrometer.
- Samples are dissolved in a suitable deuterated solvent (e.g., DMSO- d_6 , D_2O , CDCl_3).
- Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy:

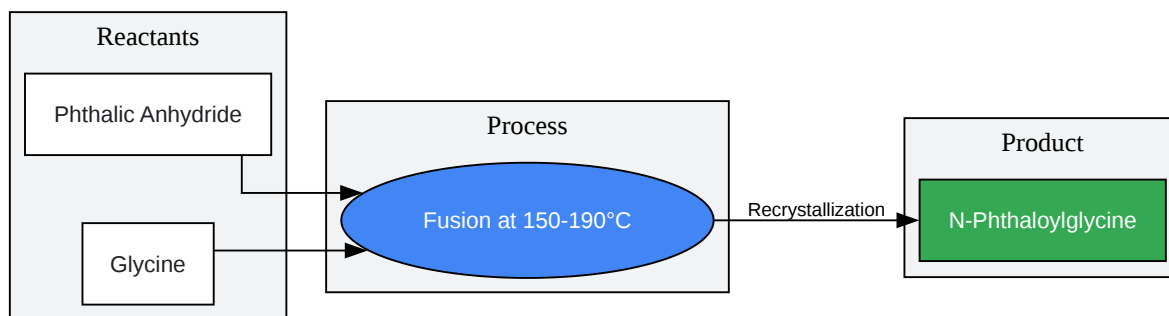
- IR spectra are obtained using a Fourier Transform Infrared (FTIR) spectrometer.
- Solid samples are prepared as KBr pellets or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Spectra are typically recorded in the range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry (MS):

- Mass spectra are acquired using an Electron Ionization (EI) or Electrospray Ionization (ESI) mass spectrometer.
- The data provides information on the molecular weight and fragmentation pattern of the compounds.

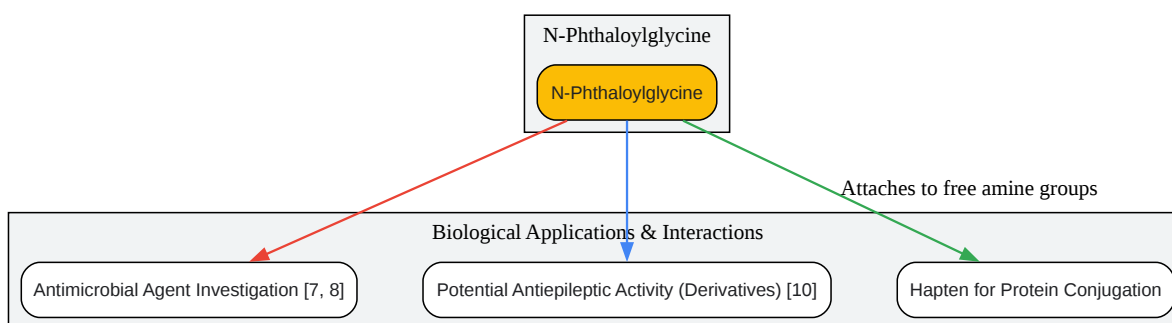
Visualized Workflows and Interactions

The following diagrams illustrate the synthesis workflow and an overview of the known biological interactions of **N-Phthaloylglycine**.



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Figure 1: Synthesis of N-Phthaloylglycine.



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References

- 1. researchgate.net [researchgate.net]
- 2. Antimicrobial Investigation of Phthalimide and N-Phthaloylglycine Esters: Activity, Mechanism of Action, Synergism and Ecotoxicity [mdpi.com]
- 3. chegg.com [chegg.com]
- 4. Antimicrobial Investigation of Phthalimide and N-Phthaloylglycine Esters: Activity, Mechanism of Action, Synergism and Ecotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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